

Application Notes and Protocols for Quinoxifen-d4 in Agricultural Residue Testing

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Compound of Interest

Compound Name: Quinoxifen-d4

Cat. No.: B12415389

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These application notes provide a detailed framework for the quantitative analysis of quinoxifen residues in agricultural matrices using a robust analytical method based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The use of a deuterated internal standard, **quinoxifen-d4**, is central to this protocol, ensuring high accuracy and precision by compensating for matrix effects and variations in sample preparation and instrument response.

Introduction

Quinoxifen is a fungicide widely used to control powdery mildew on various crops.^[1] Monitoring its residues in agricultural products is crucial for ensuring food safety and compliance with regulatory limits. The methodology outlined here provides a highly sensitive and selective approach for the determination of quinoxifen residues. The inclusion of **quinoxifen-d4** as an internal standard is a critical component of the method, as it closely mimics the chemical and physical properties of the target analyte, leading to more reliable quantification. Isotope-labeled internal standards are considered the gold standard in quantitative mass spectrometry for their ability to correct for analytical variability.

Experimental Protocols

This section details the step-by-step procedures for the analysis of quinoxifen in agricultural samples.

Reagents and Materials

- Solvents: Acetonitrile (ACN), Methanol (MeOH), and Water (LC-MS grade)
- Reagents: Formic acid (FA), Ammonium formate, Anhydrous magnesium sulfate (MgSO₄), Sodium chloride (NaCl), Trisodium citrate dihydrate, Disodium hydrogen citrate sesquihydrate
- Standards: Quinoxifen (≥98% purity), **Quinoxifen-d4** (≥98% purity, isotopic purity ≥99%)
- Sample Preparation: 50 mL polypropylene centrifuge tubes, 15 mL polypropylene centrifuge tubes, Syringe filters (0.22 µm), Solid Phase Extraction (SPE) cartridges (if additional cleanup is required).

Standard Solution Preparation

- Primary Stock Solutions (1000 µg/mL):
 - Accurately weigh 10 mg of quinoxifen and **quinoxifen-d4** into separate 10 mL volumetric flasks.
 - Dissolve and bring to volume with methanol. Store at -20°C.
- Intermediate Standard Solution (10 µg/mL):
 - Dilute the primary stock solutions with methanol to prepare an intermediate solution of quinoxifen.
- Working Standard Solutions (0.1 - 100 ng/mL):
 - Prepare a series of calibration standards by serial dilution of the intermediate standard solution in a suitable solvent (e.g., 50:50 methanol:water).
- Internal Standard Spiking Solution (1 µg/mL):

- Dilute the **quinoxifen-d4** primary stock solution with methanol.

Sample Preparation (QuEChERS Method)

- Homogenization: Homogenize a representative portion of the agricultural commodity (e.g., fruits, vegetables) to a uniform paste.
- Extraction:
 - Weigh 10 g (\pm 0.1 g) of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add a known amount of the **quinoxifen-d4** internal standard spiking solution.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Cap the tube tightly and shake vigorously for 1 minute.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL d-SPE tube containing primary secondary amine (PSA) sorbent and anhydrous MgSO_4 .
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2 minutes.
- Final Extract Preparation:
 - Take an aliquot of the cleaned extract and filter it through a 0.22 μm syringe filter into an autosampler vial.
 - The extract is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system capable of binary gradient elution.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Illustrative LC-MS/MS Parameters:

Parameter	Value
LC Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid and 5 mM Ammonium Formate
Mobile Phase B	Methanol with 0.1% Formic Acid and 5 mM Ammonium Formate
Gradient Elution	Start at 10% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Quinoxifen: Precursor ion > Product ion 1 (Quantifier), Precursor ion > Product ion 2 (Qualifier)
Quinoxifen-d4: Precursor ion+4 > Product ion 1+4	
Collision Energy	Optimized for each transition
Dwell Time	100 ms

Data Presentation

The following tables present illustrative quantitative data for the analysis of quinoxifen in various agricultural matrices.

Table 1: Method Validation Parameters

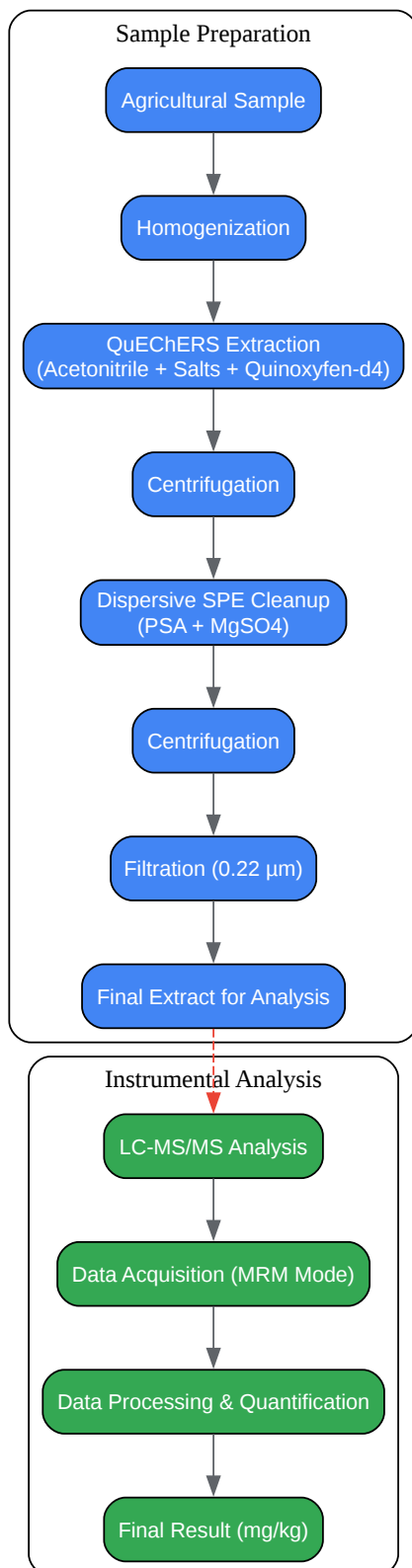
Parameter	Result
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.001 mg/kg
Limit of Quantitation (LOQ)	0.005 mg/kg
Intraday Precision (%RSD, n=6)	< 10%
Interday Precision (%RSD, n=18)	< 15%
Measurement Uncertainty (k=2)	< 30%

Table 2: Recovery of Quinoxifen in Spiked Agricultural Matrices

Matrix	Spiking Level (mg/kg)	Mean Recovery (%)	RSD (%) (n=5)
Grapes	0.01	95.2	4.8
	0.1	98.7	
	1.0	101.5	
Strawberries	0.01	92.1	6.2
	0.1	96.4	
	1.0	99.8	
Lettuce	0.01	89.5	7.1
	0.1	94.3	
	1.0	97.2	

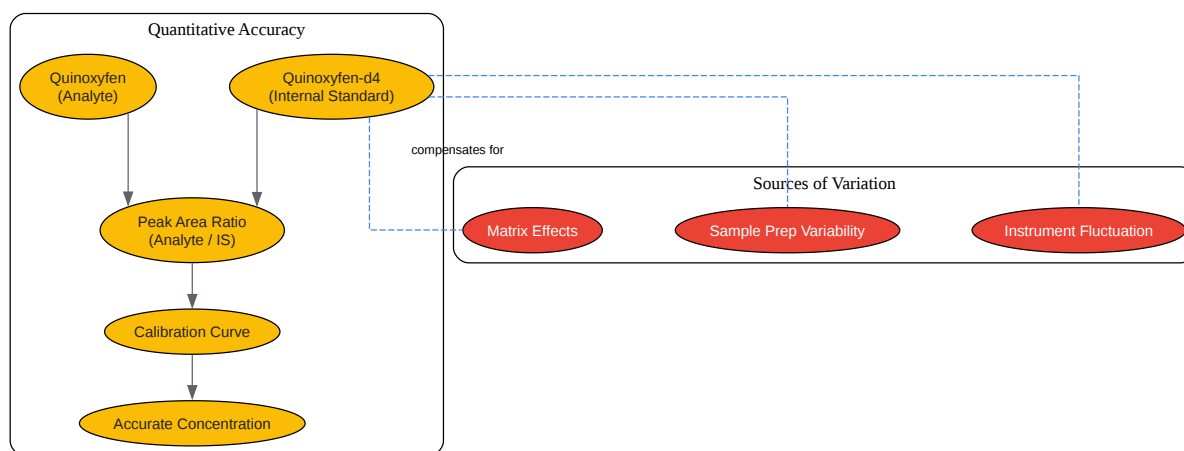
Visualizations

The following diagrams illustrate the key workflows and relationships in the analytical protocol.



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Caption: Experimental workflow for quinoxifen residue analysis.



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Caption: Role of **Quinoxifen-d4** in ensuring accurate quantification.

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References

- 1. researchgate.net [researchgate.net]
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